

Sphaerobioside: A Technical Guide to its Discovery, Chemistry, and Biological Activities

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Compound of Interest

Compound Name: *Sphaerobioside*

Cat. No.: *B600713*

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Abstract

Sphaerobioside, a naturally occurring isoflavonoid glycoside, has been identified as a secondary metabolite in several plant species, notably *Eriosema tuberosum*. This technical guide provides a comprehensive overview of the discovery, history, and known biological activities of **Sphaerobioside**. It includes a summary of its chemical properties, a review of its reported anti-inflammatory, antioxidant, antimicrobial, and anticancer characteristics, and a discussion of its potential mechanisms of action, including the inhibition of key signaling pathways. This document aims to serve as a foundational resource for researchers interested in the therapeutic potential of **Sphaerobioside**.

Introduction

Natural products have long been a valuable source of novel therapeutic agents.

Sphaerobioside is an isoflavonoid glycoside that has garnered interest for its diverse biological activities. This guide synthesizes the available scientific information on **Sphaerobioside**, with a focus on its discovery, chemical nature, and pharmacological properties.

Discovery and History

Sphaerobioside has been reported in the plant *Eriosema tuberosum*. While the definitive original publication detailing its initial isolation and characterization is not readily available in the public domain, its presence in this plant species is documented in chemical databases. The PubChem database entry for **Sphaerobioside** (CID 76315025) was created on July 29, 2014, indicating its recognition as a distinct chemical entity around that time. It is also known to be present in other plant species such as *Baptisia sphaerocarpa*, *Sphaerophysa salsula*, *Sphaeranthus indicus*, and *Sphaeranthus africanus*.

Chemical Properties

Sphaerobioside is characterized by the following properties:

- IUPAC Name: 5-hydroxy-3-(4-hydroxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one[1]
- Molecular Formula: C₂₇H₃₀O₁₄[1]
- Molecular Weight: 578.52 g/mol [1]
- Chemical Class: Isoflavonoid glycoside, a subclass of flavonoids within the broader category of polyketides[1].

Table 1: Physicochemical Properties of **Sphaerobioside**

Property	Value	Source
PubChem CID	76315025	[1]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄	[1]
Molecular Weight	578.52 g/mol	[1]
IUPAC Name	5-hydroxy-3-(4-hydroxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one	[1]

Biological Activities and Mechanism of Action

Sphaerobioside has been reported to exhibit a range of biological activities, suggesting its potential as a lead compound for drug development.

Anti-inflammatory Activity

Sphaerobioside is known to possess anti-inflammatory properties. Its proposed mechanism of action involves the inhibition of cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory response pathway. Furthermore, it has been observed to suppress the activation of nuclear factor-kappa B (NF-κB), a transcription factor that plays a central role in regulating inflammatory and immune responses.

Anticancer Activity

The compound has demonstrated anticancer characteristics, including the ability to induce apoptosis (programmed cell death) and inhibit cell proliferation in various cancer cell lines. The specific cell lines and the quantitative measures of this activity (e.g., IC₅₀ values) are not detailed in the readily available literature.

Antioxidant and Antimicrobial Properties

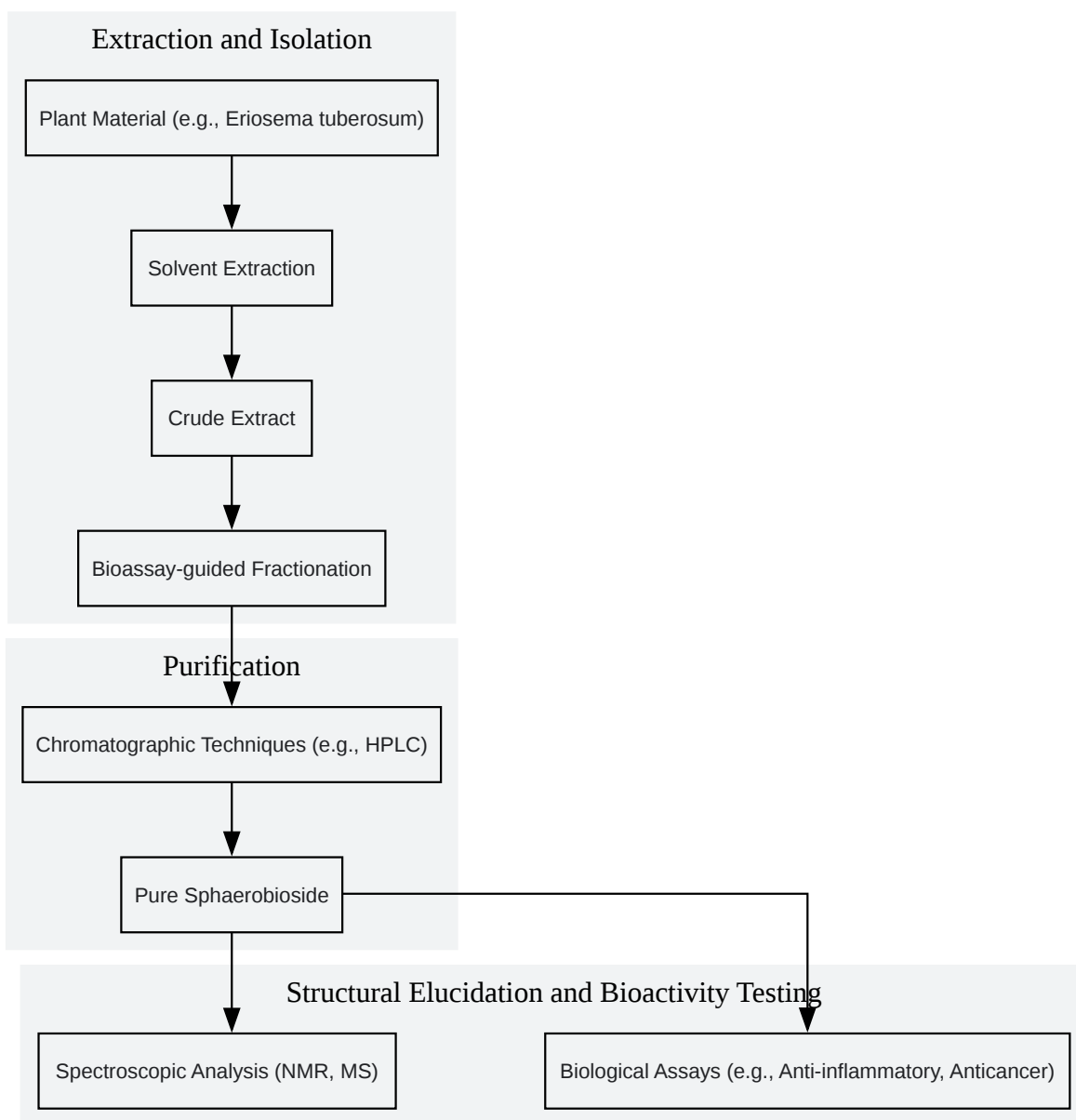
Sphaerobioside is also reported to have antioxidant and antimicrobial activities, though specific details and quantitative data from experimental studies are limited in the public domain.

Neuroprotective Potential

Preliminary evidence suggests that **Sphaerobioside** may have neuroprotective qualities. In animal models of Alzheimer's disease, it has shown promise in enhancing cognitive function.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Sphaerobioside** are not extensively described in the currently accessible scientific literature. However, a general workflow for the isolation of such a compound from a plant source can be inferred.

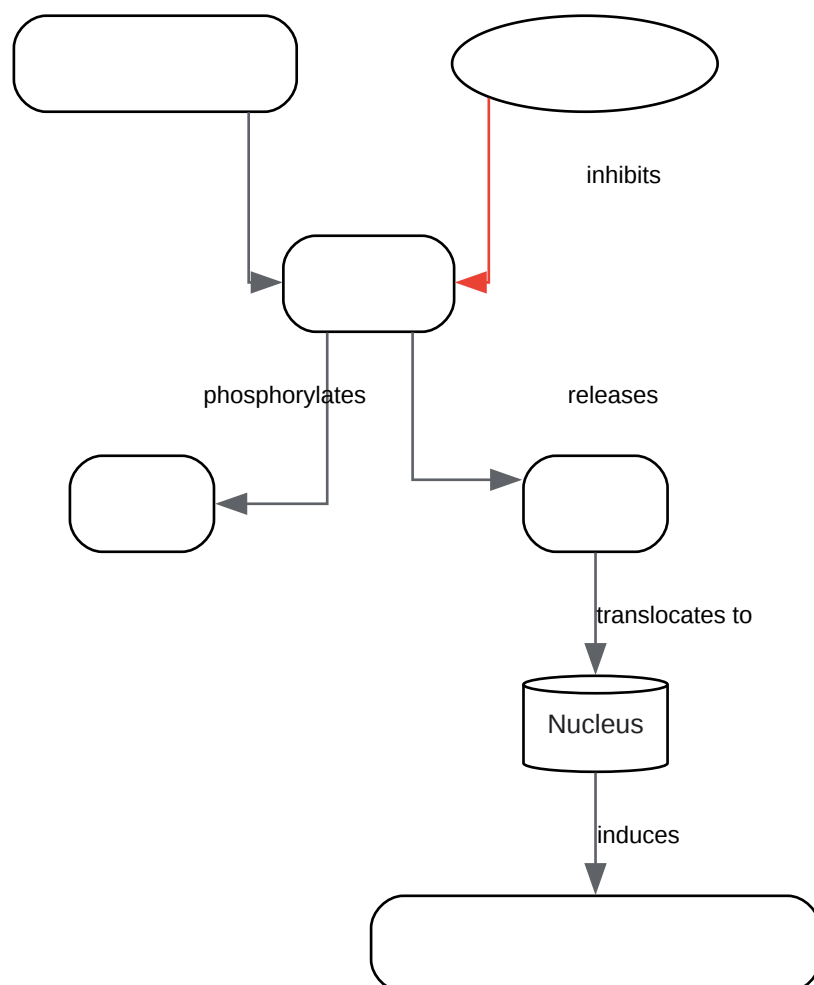


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A generalized workflow for the isolation and characterization of **Sphaerobioside**.

Signaling Pathways

Based on the reported mechanisms of action, **Sphaerobioside** is implicated in the modulation of the NF- κ B signaling pathway, a critical regulator of inflammation.



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Proposed inhibitory action of **Sphaerobioside** on the NF- κ B signaling pathway.

Conclusion and Future Directions

Sphaerobioside is a promising natural product with a range of reported biological activities that warrant further investigation. While its discovery and chemical properties are established, there is a notable lack of publicly available, detailed experimental data, including quantitative biological activity and comprehensive mechanistic studies. Future research should focus on the full characterization of its pharmacological profile, including in vivo efficacy and safety studies. Elucidation of its structure-activity relationships could also guide the synthesis of novel

derivatives with enhanced therapeutic potential. The information presented in this guide provides a foundation for such future research endeavors.

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References

- 1. Sphaerobioside | C₂₇H₃₀O₁₄ | CID 76315025 - PubChem [pubchem.ncbi.nlm.nih.gov]
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